

D-Propargylglycine stability and proper storage conditions

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Compound of Interest	
Compound Name:	D-Propargylglycine
Cat. No.:	B555527
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D-Propargylglycine Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information on the stability and proper storage of **D-Propargylglycine**. Below you will find troubleshooting guides and frequently asked questions to ensure the integrity of your experiments.

Stability and Storage Data

Proper handling and storage of **D-Propargylglycine** are crucial for maintaining its chemical integrity and ensuring reliable experimental outcomes. The following tables summarize the key stability and storage parameters for **D-Propargylglycine** in both solid and solution forms.

Table 1: **D-Propargylglycine** Solid Form Stability

Parameter	Recommendation	Source(s)
Appearance	White to off-white crystalline powder	[1][2]
Storage Temperature	0-8°C or -20°C	[1][2][3]
Long-Term Stability	Stable for \geq 2 to 4 years from the date of purchase when stored as supplied	[2][3]
Incompatible Materials	Strong oxidizing agents, strong acids	[4]
Conditions to Avoid	Excess heat, dust formation	[4][5]

Table 2: **D-Propargylglycine** Solution Stability

Solvent	Concentration	Storage Temperature	Stability	Source(s)
DMSO	Up to 20 mg/mL	-20°C	Up to 3 months	[2][3]
Distilled Water	Up to 10 mg/mL	-20°C	Up to 3 months	[2]
Ethanol	Approx. 20 mg/mL	Not specified	Prepare fresh	[3]
Dimethyl Formamide	Approx. 20 mg/mL	Not specified	Prepare fresh	[3]
PBS (pH 7.2)	Approx. 10 mg/mL	Not specified	Not recommended for more than one day	[3]

Frequently Asked Questions (FAQs)

Q1: What is the recommended procedure for preparing a stock solution of **D-Propargylglycine**?

A1: To prepare a stock solution, **D-Propargylglycine** can be dissolved in an organic solvent such as DMSO, ethanol, or dimethyl formamide.^[3] For aqueous solutions, it can be dissolved directly in the aqueous buffer of choice, like PBS.^[3] If using an organic solvent for a stock solution that will be further diluted into an aqueous buffer for biological experiments, ensure the final concentration of the organic solvent is insignificant, as it may have physiological effects.^[3]

Q2: Can I store aqueous solutions of **D-Propargylglycine**?

A2: It is not recommended to store aqueous solutions of **D-Propargylglycine** for more than one day.^[3] For longer-term storage, it is advisable to prepare aliquots of the compound dissolved in DMSO or distilled water and store them at -20°C for up to 3 months.^[2]

Q3: My **D-Propargylglycine** powder has changed color. Is it still usable?

A3: **D-Propargylglycine** should be a white to off-white powder.^{[1][2]} A significant color change may indicate degradation or contamination. It is recommended to use a fresh, unopened vial to ensure the integrity of your experiment. Avoid exposure to incompatible materials like strong oxidizing agents and excess heat, which could contribute to degradation.^{[4][5]}

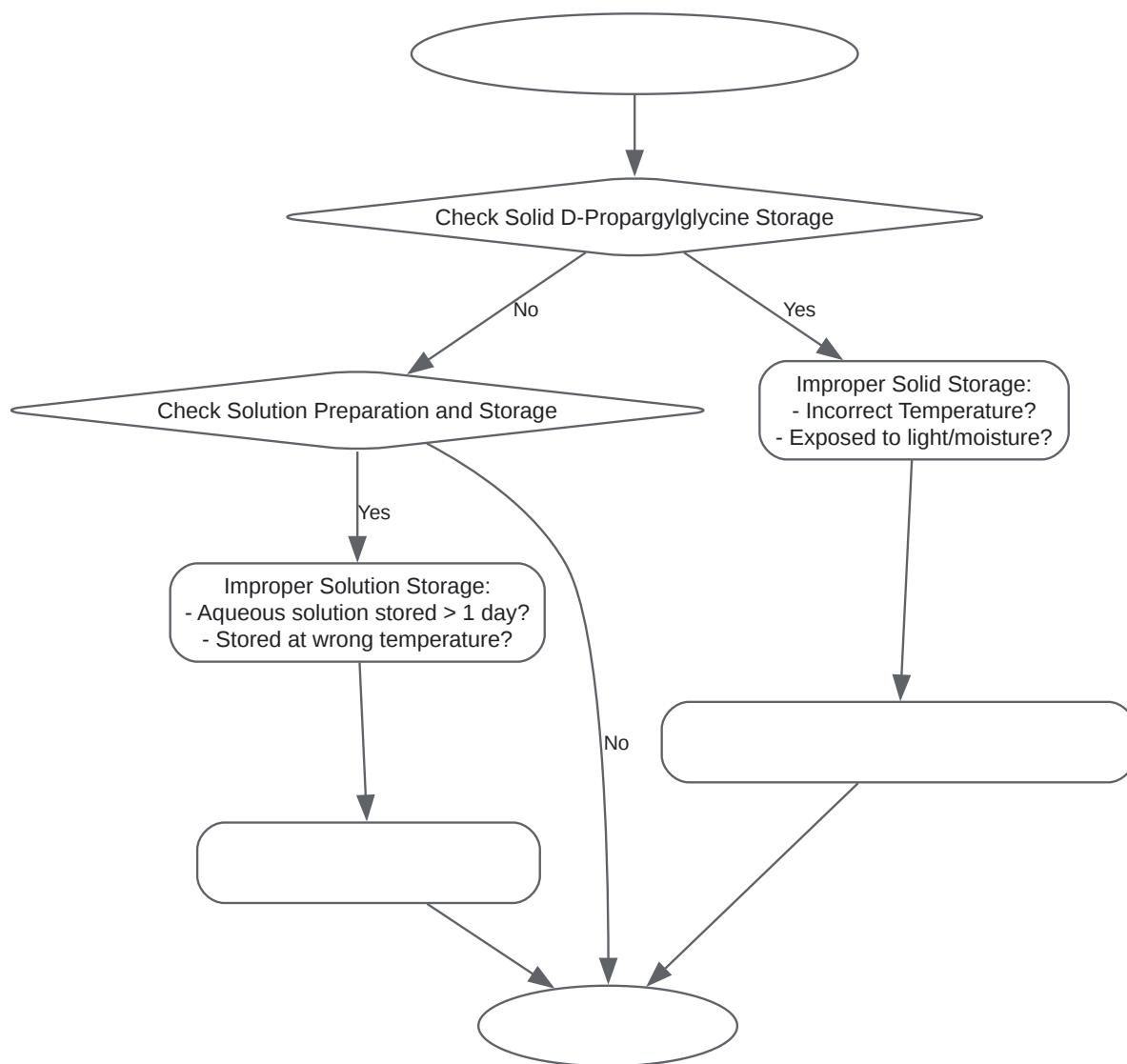
Q4: What are the primary safety precautions when handling **D-Propargylglycine**?

A4: **D-Propargylglycine** should be handled with care, as it is considered a hazardous material.^{[3][6]} Avoid ingestion, inhalation, and contact with skin and eyes.^{[3][6]} Standard personal protective equipment, including gloves, safety glasses, and a lab coat, should be worn.^[4] Handle the compound in a well-ventilated area.^[5]

Troubleshooting Guide

Issue: Inconsistent or unexpected experimental results.

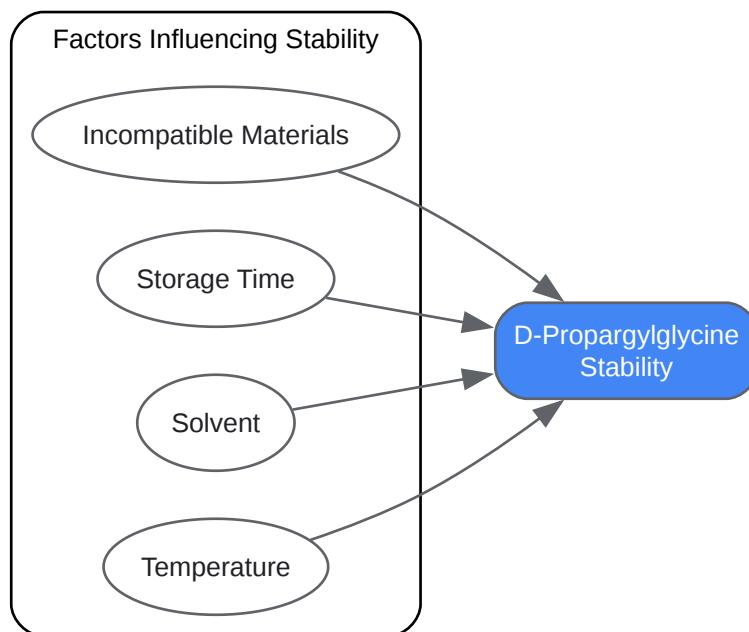
This could be due to the degradation of **D-Propargylglycine**. Follow this troubleshooting workflow to identify the potential cause.

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Caption: Troubleshooting workflow for inconsistent experimental results.

Factors Affecting D-Propargylglycine Stability

The stability of **D-Propargylglycine** is influenced by several factors. Understanding these can help in maintaining the compound's efficacy.



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